

An In-depth Technical Guide to 4-Fluoroindole-3-Acetic Acid

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Compound of Interest

Compound Name: 2-(4-fluoro-1H-indol-3-yl)acetic
Acid

CAS No.: 89434-03-7

Cat. No.: B1311711

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Abstract

This technical guide provides a comprehensive overview of 4-fluoroindole-3-acetic acid, a fluorinated derivative of the plant hormone indole-3-acetic acid (IAA). The introduction of a fluorine atom at the 4-position of the indole ring significantly modifies its chemical and biological properties, making it a compound of interest for researchers, scientists, and drug development professionals. This document will delve into the fundamental molecular characteristics, synthesis, and analytical techniques, as well as its emerging applications in pharmaceutical and biochemical research.

Core Molecular and Physical Properties

4-Fluoroindole-3-acetic acid, with the chemical formula $C_{10}H_8FNO_2$, is a white to off-white crystalline powder.^[1] Its molecular structure is characterized by an indole ring system substituted with a fluorine atom at the fourth position and an acetic acid group at the third position.

Molecular Weight and Formula

The precise molecular characteristics are crucial for experimental design and data interpretation.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ FNO ₂	[1] [2]
Molecular Weight	193.18 g/mol	[1] [2]
CAS Number	89434-03-7	[1] [2]
IUPAC Name	2-(4-fluoro-1H-indol-3-yl)acetic acid	[3]

Physicochemical Properties

These properties are essential for understanding the compound's behavior in various experimental settings.

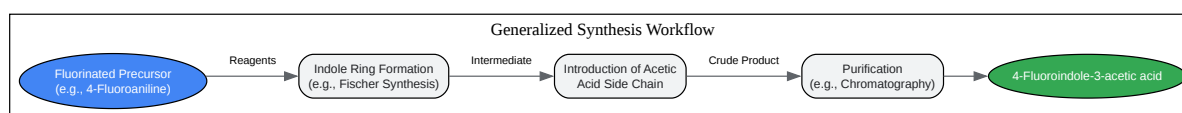
Property	Value	Source
Appearance	White to off-white crystalline powder	[1]
Boiling Point	417.867 °C at 760 mmHg	[3]
Density	1.447 g/cm ³	[3]
LogP	1.93410	[3]
Storage Conditions	0-8 °C	[1]

Synthesis and Manufacturing

The synthesis of fluorinated indole derivatives is a key area of research in medicinal chemistry. While specific, proprietary synthesis methods for 4-fluoroindole-3-acetic acid may vary between manufacturers, general synthetic strategies for related compounds often involve multi-step processes. Common approaches for creating the indole scaffold include the Fischer, Bischler,

and Leimgruber-Batcho indole syntheses.[4] For instance, a plausible route could start from a fluorinated aniline derivative which then undergoes cyclization to form the indole ring, followed by the introduction of the acetic acid side chain.[4]

A generalized workflow for the synthesis of a substituted indole-3-acetic acid is outlined below.



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Caption: A simplified diagram of a potential synthetic pathway for 4-fluoroindole-3-acetic acid.

Analytical Characterization

Rigorous analytical characterization is paramount to confirm the identity and purity of 4-fluoroindole-3-acetic acid. A combination of spectroscopic and chromatographic techniques is typically employed.

Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H NMR and ^{13}C NMR are fundamental for elucidating the molecular structure. The ^1H NMR spectrum would show characteristic signals for the aromatic protons on the indole ring, the methylene protons of the acetic acid side chain, and the N-H proton.[5] The coupling patterns and chemical shifts would be influenced by the electron-withdrawing fluorine atom. ^{13}C NMR provides information on the carbon framework of the molecule.[6][7]
- **Mass Spectrometry (MS):** Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. Techniques like liquid chromatography-mass spectrometry (LC-MS) can be used for both qualitative and quantitative analysis.[8][9]

- **Infrared (IR) Spectroscopy:** IR spectroscopy helps to identify the functional groups present in the molecule, such as the N-H and C=O stretching vibrations.

Chromatographic Purity

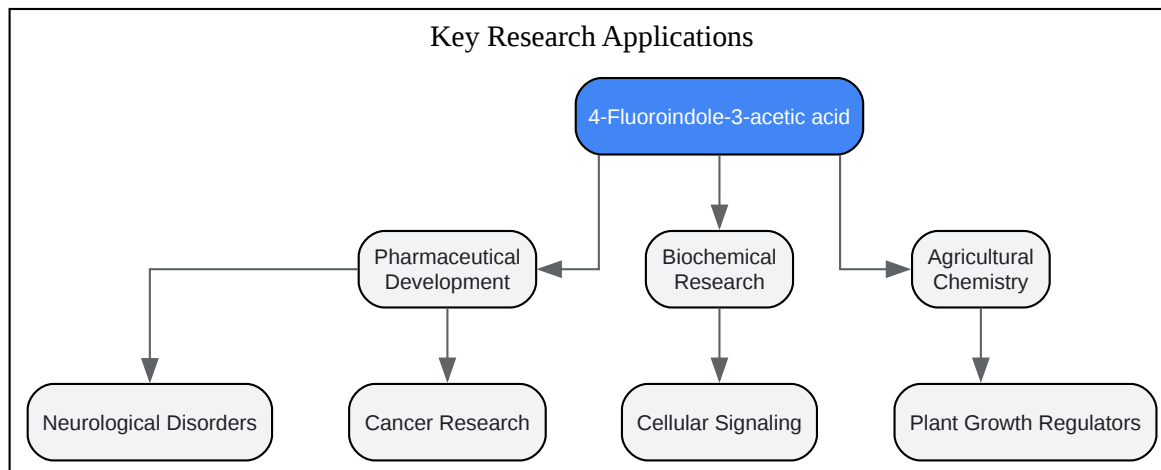
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a standard method to assess the purity of 4-fluoroindole-3-acetic acid. A purity of $\geq 97\%$ is commonly reported by commercial suppliers.[\[1\]](#)

Applications in Research and Development

The unique properties imparted by the fluorine atom make 4-fluoroindole-3-acetic acid a valuable tool in several research areas.[\[1\]](#)

Pharmaceutical Development

- **Drug Discovery Intermediate:** This compound serves as a crucial building block in the synthesis of more complex pharmaceutical agents.[\[1\]](#) Its structural similarity to neurotransmitters makes it a valuable scaffold for developing drugs targeting neurological disorders.[\[1\]](#)
- **Modulation of Biological Pathways:** Fluorinated indole derivatives have shown the ability to modulate various biological pathways, positioning them as promising candidates in neuropharmacology and cancer research.[\[1\]](#)[\[10\]](#) For instance, the related compound 5-fluoroindole-3-acetic acid has been investigated as a prodrug for targeted cancer therapy.[\[11\]](#)



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Caption: Overview of the primary application areas for 4-fluoroindole-3-acetic acid.

Biochemical Research

Researchers utilize 4-fluoroindole-3-acetic acid to investigate its effects on cellular signaling pathways, which can provide insights into potential therapeutic targets.^[1]

Agricultural Chemistry

This compound is also used in the formulation of plant growth regulators, aiming to improve crop yields and enhance stress resistance in plants.^[1]

Safety, Handling, and Storage

Proper handling and storage are crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound.

Hazard Identification

Based on available safety data, 4-fluoroindole-3-acetic acid is classified with the following hazards:

- Skin Irritation: Causes skin irritation.[\[3\]](#)[\[12\]](#)
- Eye Irritation: Causes serious eye irritation.[\[3\]](#)[\[12\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[3\]](#)[\[12\]](#)

Recommended Handling Procedures

- Ventilation: Use only in a well-ventilated area.[\[13\]](#)[\[14\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection. A dust mask (type N95 or equivalent) is recommended.[\[14\]](#)[\[15\]](#)
- Hygiene: Wash hands thoroughly after handling. Keep away from food and drink.[\[13\]](#)[\[16\]](#)

Storage Recommendations

- Temperature: Store in a cool, dry, and well-ventilated place at 0-8 °C.[\[1\]](#)
- Container: Keep the container tightly closed.[\[13\]](#)[\[14\]](#)
- Light: Protect from direct sunlight.[\[14\]](#)

Conclusion

4-Fluoroindole-3-acetic acid is a versatile fluorinated indole derivative with significant potential in pharmaceutical and agricultural research. Its unique molecular properties, stemming from the presence of the fluorine atom, make it a valuable tool for developing novel therapeutics and agrochemicals. This guide has provided a comprehensive overview of its core characteristics, synthesis, analysis, applications, and safety considerations to support researchers in their exploration of this promising compound.

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